

Core Photophysical Properties of Cy3.5

Author: BenchChem Technical Support Team. **Date:** March 2026

Compound of Interest

Compound Name: Cy3.5
Cat. No.: B12378127

[Get Quote](#)

The brightness and spectral suitability of a fluorophore are determined by its fundamental photophysical characteristics. The brightness is directly proportional to the product of the molar extinction coefficient (ϵ) and the fluorescence quantum yield (Φ_f).^[2] **Cy3.5** is characterized by a high molar extinction coefficient, but its quantum yield can be variable and is sensitive to the molecular environment.^{[1][3]}

A summary of **Cy3.5**'s key spectral and photophysical properties is presented below. It is important to note that these values can vary depending on the solvent, conjugation state, and measurement conditions.^{[2][4]}



FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

[Unlock Full Protocol on Website](#)

Mechanisms of Cy3.5 Photobleaching

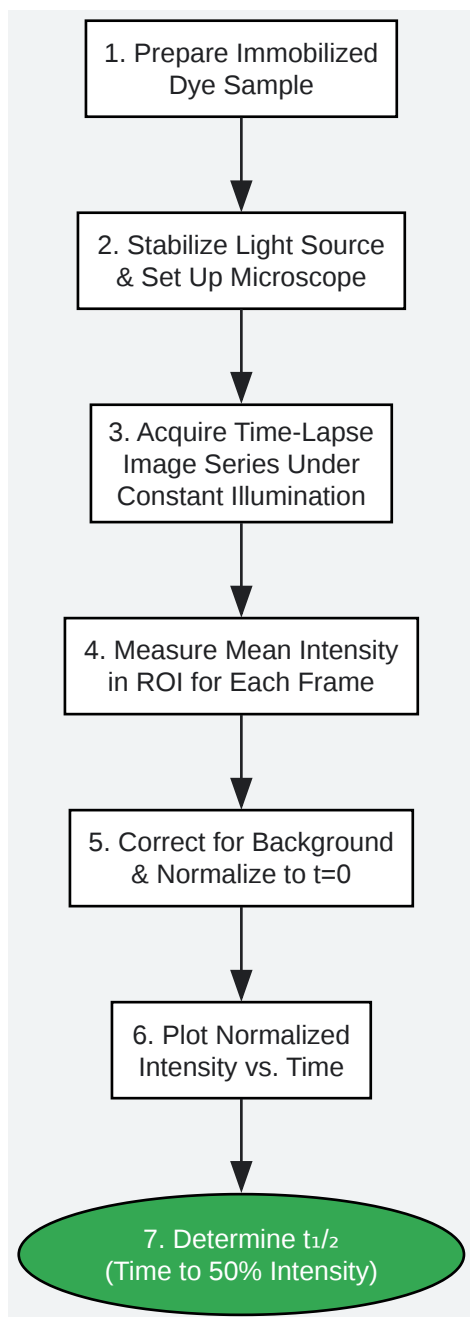
The primary pathway for the photobleaching of cyanine dyes, including **Cy3.5**, is photooxidation mediated by reactive oxygen species (ROS).[1] The most significant agent in this process is singlet oxygen ($^1\text{O}_2$). The mechanism is initiated when the dye absorbs a photon and transitions to an excited state, a fraction of which can convert to a long-lived triplet state. This triplet-state dye can then transfer energy to molecular oxygen ($^3\text{O}_2$), generating highly reactive singlet oxygen that subsequently degrades the dye molecule.[1]

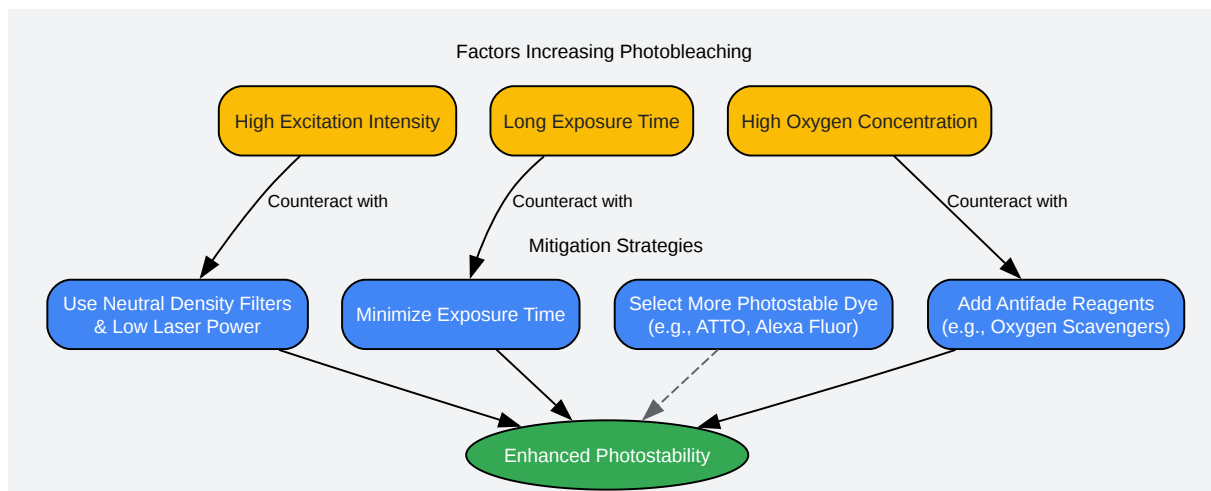


FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

[Unlock Full Protocol on Website](#)





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. benchchem.com \[benchchem.com\]](https://www.benchchem.com)
- [2. benchchem.com \[benchchem.com\]](https://www.benchchem.com)
- [3. benchchem.com \[benchchem.com\]](https://www.benchchem.com)
- [4. benchchem.com \[benchchem.com\]](https://www.benchchem.com)
- [5. Cyanine - Wikipedia \[en.wikipedia.org\]](https://en.wikipedia.org/wiki/Cyanine)
- [6. glenresearch.com \[glenresearch.com\]](https://www.glenresearch.com)
- [7. Cyanine3.5 Dye | AxisPharm \[axispharm.com\]](https://www.axispharm.com)
- To cite this document: BenchChem. [Core Photophysical Properties of Cy3.5]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12378127#understanding-cy3-5-dye-photostability\]](https://www.benchchem.com/product/b12378127#understanding-cy3-5-dye-photostability)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)